

Technical Guide: (3-Fluorophenyl)methanesulfonyl Chloride

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Compound of Interest

Compound Name: (3-fluorophenyl)methanesulfonyl
Chloride

Cat. No.: B1302163

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(3-Fluorophenyl)methanesulfonyl chloride is a fluorinated organic compound of significant interest in medicinal chemistry and drug discovery. Its utility stems from its role as a key intermediate in the synthesis of various biologically active molecules. The presence of the fluorine atom can modulate the physicochemical properties of the final compounds, such as metabolic stability, lipophilicity, and binding affinity to target proteins. This guide provides a comprehensive overview of its properties, synthesis, and reactivity.

Chemical and Physical Properties

(3-Fluorophenyl)methanesulfonyl chloride is a sulfonyl chloride derivative featuring a benzyl group substituted with a fluorine atom at the meta position.

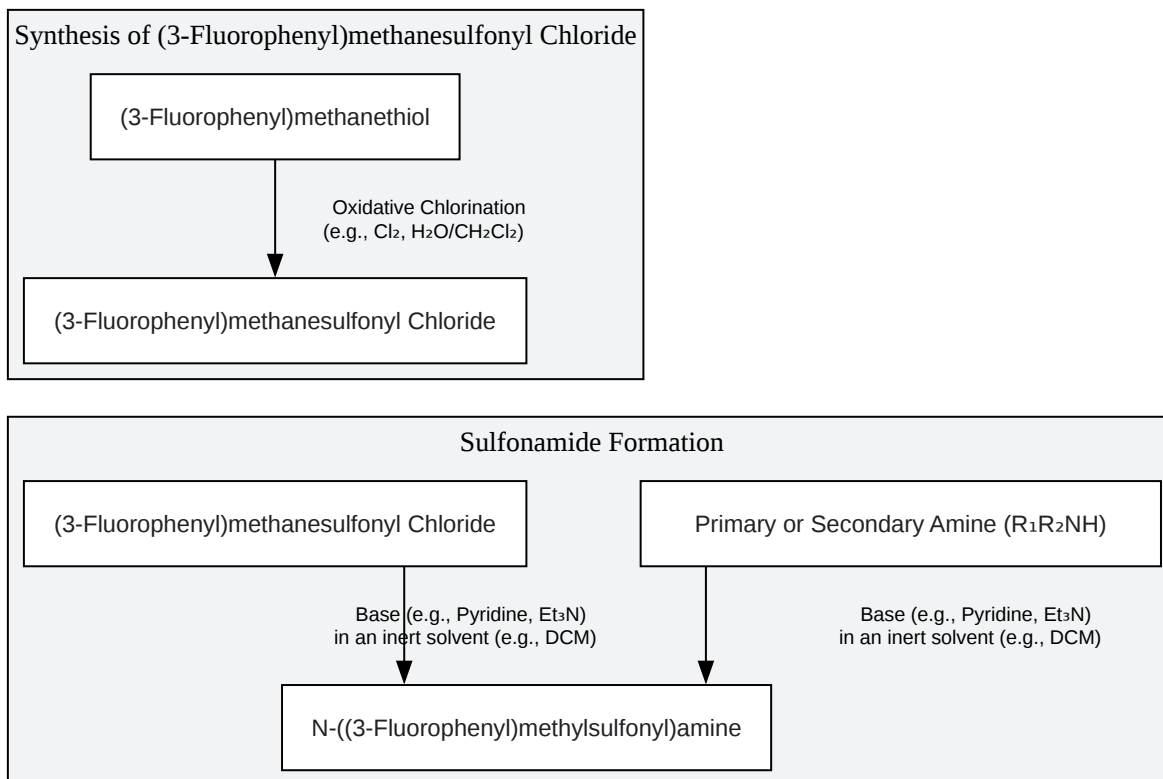
Property	Value
Molecular Formula	C ₇ H ₆ ClFO ₂ S
Molecular Weight	208.64 g/mol
CAS Number	24974-72-9
Appearance	Off-white to yellow solid
Melting Point	36-38 °C
Boiling Point	285.9 °C at 760 mmHg
Density	1.465 g/cm ³
Solubility	Soluble in organic solvents such as dichloromethane, chloroform, and THF.

Synthesis and Reactivity

(3-Fluorophenyl)methanesulfonyl chloride is a versatile reagent, primarily used for the introduction of the (3-fluorophenyl)methylsulfonyl group into molecules. Its synthesis and a key reaction are outlined below.

Synthetic Workflow

The following diagram illustrates a common synthetic pathway for **(3-fluorophenyl)methanesulfonyl chloride** and its subsequent use in the formation of a sulfonamide, a common scaffold in pharmacologically active compounds.



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